

preparing Suc-Ala-Ala-Val-AMC stock solution in DMSO

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Compound of Interest

Compound Name: *Suc-Ala-Ala-Val-Amc*

CAS No.: *128972-90-7*

Cat. No.: *B593359*

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Application Note: High-Fidelity Preparation of **Suc-Ala-Ala-Val-AMC** Stock Solutions

Abstract & Scope

This guide details the protocol for preparing, storing, and handling stock solutions of **Suc-Ala-Ala-Val-AMC** (Succinyl-Alanyl-Alanyl-Valine-7-amido-4-methylcoumarin). This fluorogenic peptide is a specific substrate for Human Neutrophil Elastase (HNE) and related serine proteases. Upon enzymatic cleavage of the amide bond between the C-terminal valine and the AMC moiety, the highly fluorescent 7-amino-4-methylcoumarin is released, allowing for kinetic quantification.

Critical Note: The hydrophobicity of the peptide sequence and the hydrolytic susceptibility of the AMC linkage require strict adherence to anhydrous handling protocols to prevent premature degradation and high background fluorescence.

Physicochemical Profile

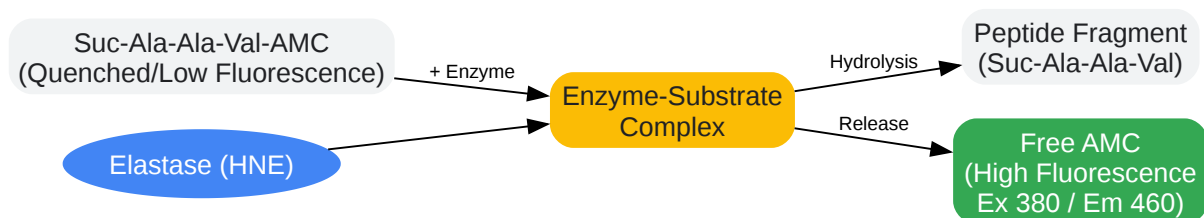
Property	Specification
Substrate Name	Suc-Ala-Ala-Val-AMC
Target Enzyme	Human Neutrophil Elastase (HNE), Proteinase 3
Molecular Weight	~516.5 g/mol (Check specific Lot CoA; varies by hydration/salt)
Solubility	Soluble in DMSO (>10 mM)
Excitation/Emission	(Free AMC)
Storage (Solid)	-20°C (Desiccated, Dark)
Storage (Solution)	-80°C (Aliquoted, Anhydrous DMSO)

Mechanism of Action

The utility of this substrate relies on the fluorescence quenching effect of the peptide bond. When the AMC fluorophore is amide-bonded to the peptide (Suc-Ala-Ala-Val), its electron resonance is constrained, shifting its absorption and significantly quenching fluorescence.

Reaction Pathway:

- Recognition: The enzyme binds the substrate, recognizing the Ala-Ala-Val motif.
- Hydrolysis: The scissile bond between Val and AMC is cleaved.
- Signal Generation: Free AMC is released, restoring its conjugated system and resulting in a strong fluorescence signal at 460 nm.



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Figure 1: Enzymatic cleavage mechanism generating the fluorescent signal.

Preparation Protocol

A. Pre-Requisites[1][2][3][4][5]

- Solvent: Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9%, molecular biology grade.
 - Why Anhydrous? Water introduces protons that can catalyze slow spontaneous hydrolysis of the ester/amide bonds during storage, increasing background noise.
- Vessel: Amber microcentrifuge tubes (or foil-wrapped tubes) to protect from light.
- Environment: Low humidity; equilibrate reagents to Room Temperature (RT) before opening.

B. Calculation Strategy

Do not rely on the generic molecular weight. Always verify the MW on the specific vial label or Certificate of Analysis (CoA), as salt forms (e.g., TFA salts) significantly alter the mass.

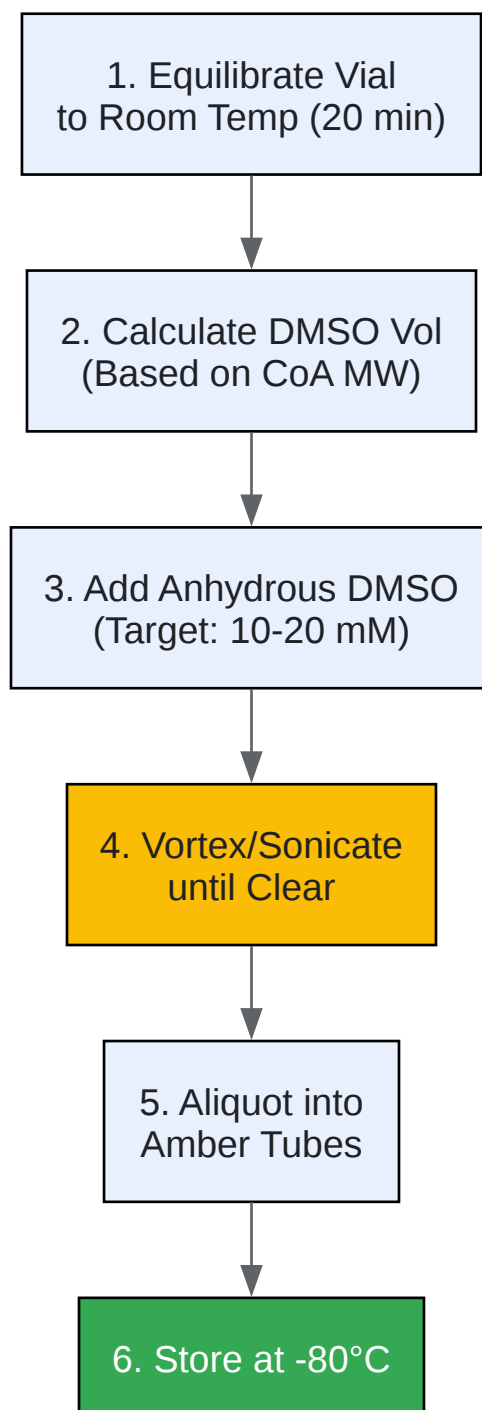
Example Calculation:

- Target Concentration: 10 mM
- Mass of Peptide: 5.0 mg
- MW (from CoA): 516.5 g/mol

C. Step-by-Step Workflow

- Equilibration (Critical): Remove the lyophilized peptide vial from the freezer and let it sit at room temperature for at least 20 minutes before opening.
 - Reasoning: Opening a cold vial causes atmospheric moisture to condense inside. This moisture will dissolve in the DMSO and degrade the peptide over time.

- Solvent Addition: Add the calculated volume of anhydrous DMSO directly to the original product vial if possible, or weigh the powder into a clean amber tube.
 - Technique: Pipette slowly down the side of the wall.
- Solubilization: Vortex intermittently for 30-60 seconds. If particulates remain, sonicate in a water bath for 1-2 minutes.
 - Visual Check: The solution must be completely clear. Any turbidity indicates incomplete solubilization, which will ruin concentration accuracy.
- Aliquoting: Immediately divide the stock solution into single-use aliquots (e.g., 20-50 μ L) in amber tubes.
 - Reasoning: Freeze-thaw cycles introduce moisture and temperature stress, causing peptide precipitation and hydrolysis.
- Storage: Store aliquots at -20°C (short term, <1 month) or -80°C (long term, >6 months).



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Figure 2: Workflow for preparing stable peptide stock solutions.

Quality Control & Validation

Before running valuable samples, validate the stock solution:

- Background Check: Dilute the stock to the working concentration (e.g., 50 μ M) in the assay buffer. Measure fluorescence (Ex 380/Em 460).
 - Pass: Fluorescence is near zero (relative to buffer blank).
 - Fail: High fluorescence indicates free AMC, suggesting the stock has degraded/hydrolyzed.
- Standard Curve: Create a standard curve using free AMC (not the peptide) to convert Relative Fluorescence Units (RFU) to molar product released.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
High Background Fluorescence	Spontaneous hydrolysis; Old stock; Wet DMSO.	Discard stock. Prepare fresh using anhydrous DMSO. Ensure vial equilibration.
Precipitation upon dilution	Peptide is too hydrophobic for the buffer.	Dilute stock into buffer while vortexing. Add surfactant (e.g., 0.01% Tween-20) to the assay buffer.
Low Signal Intensity	Incorrect Ex/Em settings; Inner filter effect.	Verify Ex 380 / Em 460. If substrate concentration is >100 μ M, inner filter effects may quench signal; dilute sample.

References

- Castillo, M. J., et al. (1979). "Sensitive substrates for human leukocyte and porcine pancreatic elastase: a study of the merits of various chromophoric and fluorogenic leaving groups in assays for serine proteases." *Analytical Biochemistry*, 99(1), 53-64.[\[1\]](#)
- Bachem. (n.d.). "Suc-Ala-Ala-Pro-Val-AMC and related Elastase Substrates Technical Data." Bachem Product Sheet.

- Sigma-Aldrich. (n.d.). "Enzymatic Assay of Elastase using fluorogenic substrates." Sigma-Aldrich Technical Bulletins.
- Bieth, J. G. (1986).[2] "Elastases: Catalytic mechanisms and biological activity." Biology of Extracellular Matrix, 1, 217-320.

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Sources

- 1. Sensitive substrates for human leukocyte and porcine pancreatic elastase: a study of the merits of various chromophoric and fluorogenic leaving groups in assays for serine proteases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. celprogen.com [celprogen.com]
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